AM11542: Application Notes and Protocols for Studying G-protein Coupled Receptors

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Compound of Interest

Compound Name:	*AM11542*
Cat. No.:	*B15580040*

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Introduction

AM11542 is a potent synthetic agonist of the cannabinoid receptor 1 (CB1), a class A G-protein coupled receptor (GPCR).[1][2] As a tetrahydrocannabinol (THC) analog, **AM11542** has been instrumental in elucidating the structural and functional dynamics of CB1 receptor activation.[2][3] Its high affinity and wash-resistant binding properties make it a valuable tool for in vitro and structural studies. These application notes provide a comprehensive overview of **AM11542**, its pharmacological properties, and detailed protocols for its use in studying GPCRs, particularly the CB1 receptor.

Mechanism of Action

AM11542 acts as a full agonist at the CB1 receptor. Upon binding, it induces significant conformational changes in the receptor, leading to its activation.[2][3] This activation involves a notable inward movement of transmembrane helices I and II and an outward shift of helix VI on the intracellular side, creating a binding site for G-proteins.[4] A key feature of **AM11542**-induced activation is the engagement of a "twin toggle switch" involving residues Phe200 and

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Trp356, which is considered essential for receptor activation.[2][3] The binding of **AM11542** to the CB1 receptor is primarily driven by hydrophobic and aromatic interactions.[5]

The CB1 receptor primarily couples to inhibitory G-proteins (Gi/o), and its activation by agonists like **AM11542** leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic adenosine monophosphate (cAMP) levels.[6][7] This signaling cascade is central to the physiological effects mediated by the CB1 receptor.

Quantitative Data Summary

The following tables summarize the quantitative pharmacological data for **AM11542** in relation to the human CB1 receptor.

Table 1: Binding Affinity of **AM11542** for the Human CB1 Receptor

Ligand	Receptor	Assay Type	Radioligand	Ki (nM)	Reference
AM11542	Human CB1	Radioligand Binding	[^{3}H]CP55,940	0.11	[8]

Table 2: Functional Potency and Efficacy of **AM11542** at the Human CB1 Receptor

Ligand	Receptor	Assay Type	Parameter	Value	Efficacy	Reference
AM11542	Human CB1	cAMP Accumulation Inhibition	EC50	Not explicitly stated, but potent	Full Agonist	

Signaling Pathway

The binding of **AM11542** to the CB1 receptor initiates a cascade of intracellular events characteristic of Gi/o-coupled GPCRs. The diagram below illustrates this signaling pathway.

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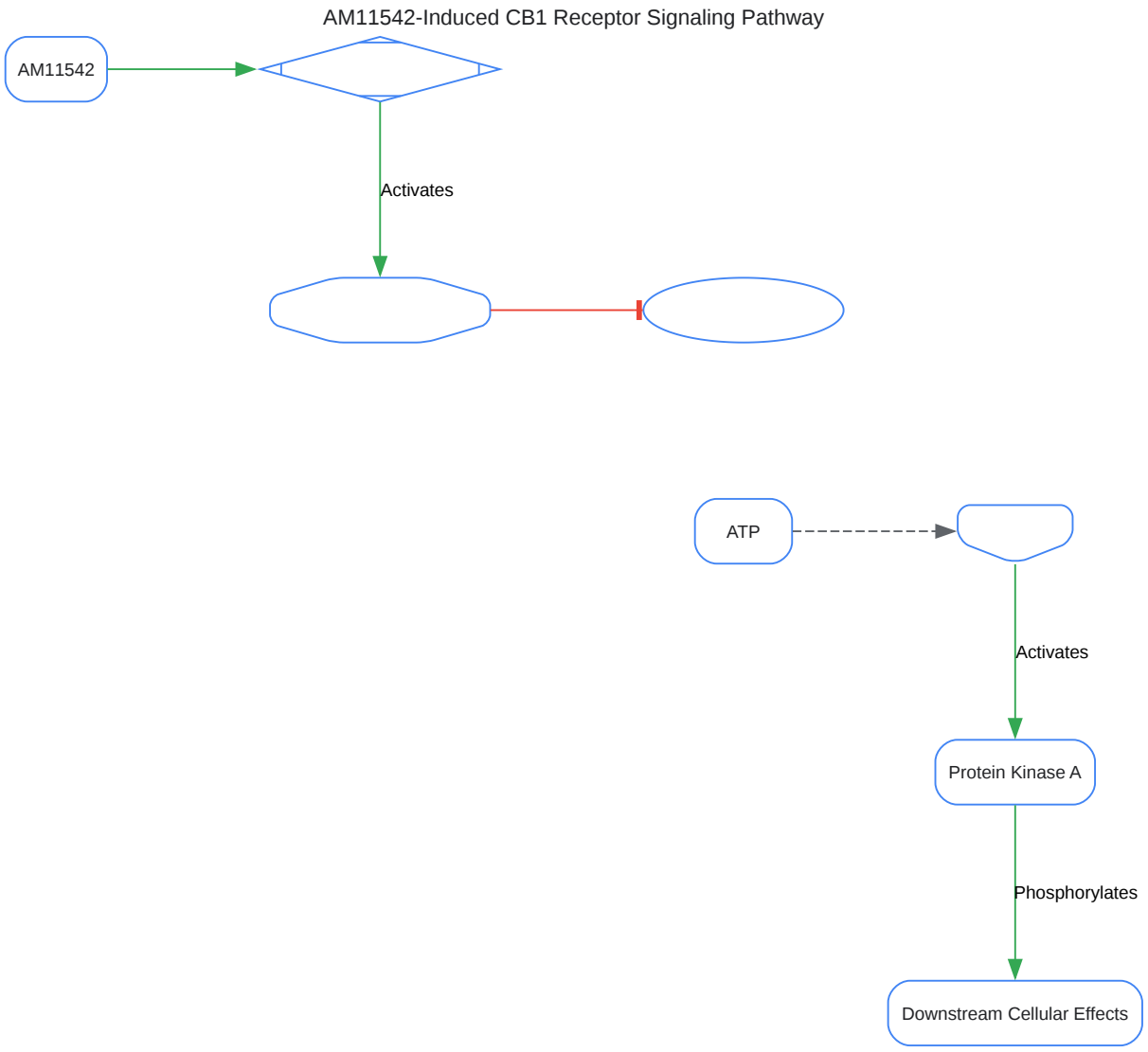

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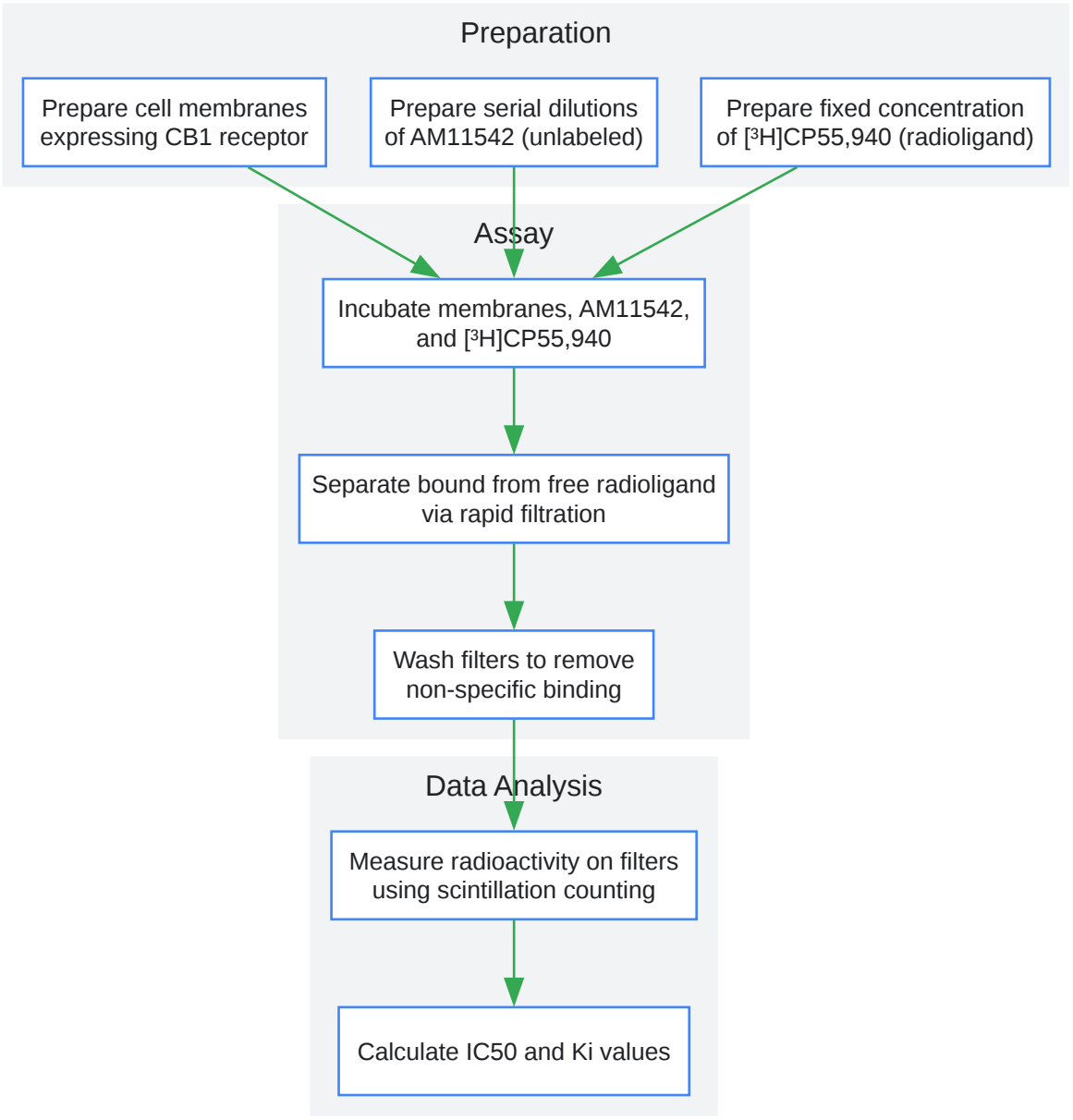
Radioligand Binding Assay Workflow



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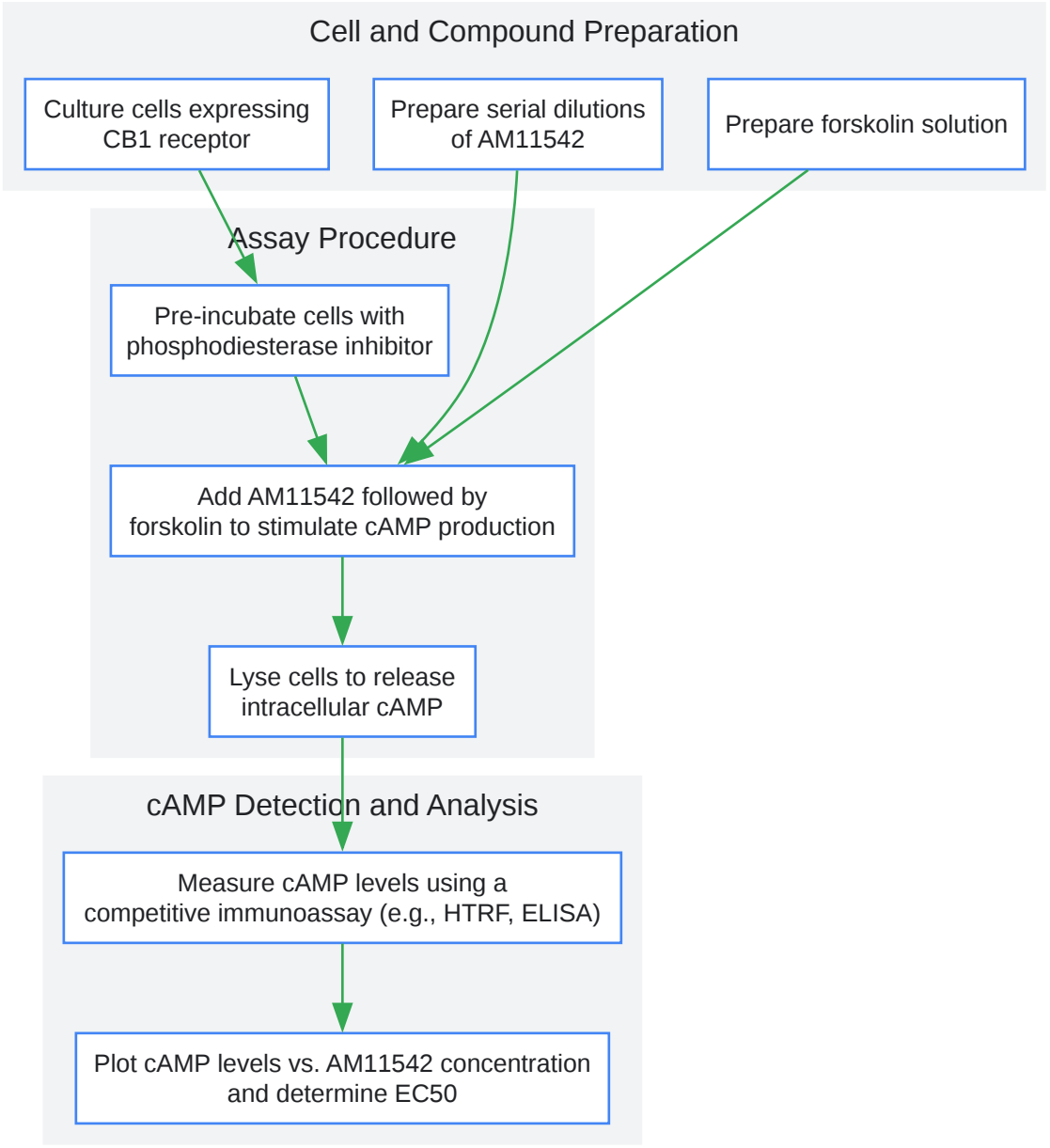
cAMP Accumulation Inhibition Assay Workflow



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